

Application Note: 3-Cyclohexene-1-carbothioamide in Advanced Materials Development

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Compound of Interest

Compound Name: 3-Cyclohexene-1-carbothioamide

CAS No.: 64011-70-7

Cat. No.: B13575202

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Part 1: Executive Summary & Strategic Value

3-Cyclohexene-1-carbothioamide (3-CCA) represents a high-value "Janus" molecule for material scientists—a heterobifunctional scaffold possessing two orthogonal reactive sites:

- The Thioamide Group (-CSNH₂): A soft Lewis base capable of strong coordination with soft metals (Au, Ag, Cu) and hydrogen bonding (crystal engineering). It also serves as a precursor for thiazole heterocycles.
- The Cyclohexene Double Bond: A reactive handle for Inverse Electron Demand Diels-Alder (IEDDA) reactions, thiol-ene "click" chemistry, or radical polymerization.

Unlike standard aromatic thioamides (e.g., thiobenzamide), the cyclohexenyl core provides a semi-rigid aliphatic spacer that prevents π -stacking aggregation while maintaining directional control. This guide outlines the protocols for synthesizing 3-CCA and deploying it in functionalized gold nanoparticles (AuNPs) and conductive thiazole-based polymers.

Part 2: Synthesis & Purification Protocol

Synthetic Pathway Rationale

While 3-CCA can be synthesized from 3-cyclohexene-1-carbonitrile via H₂S addition, that route requires handling toxic gases. The preferred laboratory method utilizes Lawesson's Reagent to thionate 3-cyclohexene-1-carboxamide. This ensures higher yields and safer handling.

Detailed Protocol: Thionation via Lawesson's Reagent

Reagents:

- 3-Cyclohexene-1-carboxamide (CAS: 4771-81-7)
- Lawesson's Reagent (2,4-Bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane-2,4-disulfide)
- Solvent: Anhydrous Tetrahydrofuran (THF) or Toluene.

Workflow:

- Setup: In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 10.0 mmol (1.25 g) of 3-cyclohexene-1-carboxamide in 50 mL of anhydrous THF.
- Addition: Add 6.0 mmol (2.42 g) of Lawesson's Reagent (0.6 eq) under a nitrogen atmosphere.
- Reaction: Heat the mixture to reflux (66°C for THF) for 3–5 hours. Monitor via TLC (SiO₂, 30% EtOAc/Hexane). The amide spot (R_f ~0.3) should disappear, replaced by the less polar thioamide (yellowish spot).
- Workup: Cool to room temperature. Evaporate the solvent under reduced pressure.
- Purification: The residue will contain the product and Lawesson's byproduct (polysiloxane-like solid). Dissolve the crude in minimal Dichloromethane (DCM) and load onto a silica gel column.
 - Eluent: Gradient 10% → 20% EtOAc in Hexanes.

- Isolation: Collect the bright yellow fractions. Remove solvent to yield 3-CCA as yellow crystals.
 - Yield Expectation: 85–92%.
 - Storage: Store at -20°C under Argon (thioamides are oxidation-sensitive).

Physicochemical Properties Table[1]

Property	Value	Notes
Molecular Formula	C ₇ H ₁₁ NS	
Molecular Weight	141.23 g/mol	
Appearance	Yellow Crystalline Solid	Distinctive thioamide color
Solubility	DMSO, DMF, MeOH, DCM	Poor in water/hexanes
λ _{max} (UV-Vis)	~265 nm, ~340 nm	n → π* transition of C=S
IR Signature	3100-3300 cm ⁻¹ (NH ₂) 1630 cm ⁻¹ (C=C) 1150-1200 cm ⁻¹ (C=S)	Diagnostic C=S stretch

Part 3: Application Protocols

Module A: Reversible Functionalization of Gold Nanoparticles (AuNPs)

Mechanism: Unlike thiols (R-SH) which form strong covalent Au-S bonds, thioamides bind to Au surfaces via a coordinate covalent bond involving the sulfur and potentially the nitrogen. This binding is labile, allowing for pH-triggered release or exchange, making it ideal for drug delivery systems.

Protocol:

- AuNP Preparation: Synthesize 15 nm citrate-capped AuNPs (Turkevich method).
- Ligand Exchange:

- Prepare a 10 mM stock solution of 3-CCA in Methanol.
- Add 100 μ L of 3-CCA stock to 10 mL of AuNP solution (approx. 1 nM NPs) under vigorous stirring.
- Incubate for 2 hours at room temperature. (Note: Thioamide binding kinetics are slower than thiols; do not rush).
- Verification:
 - UV-Vis: Observe a Red-shift in the Surface Plasmon Resonance (SPR) band (typically 520 nm \rightarrow 524 nm) indicating surface modification.
 - Stability Test: Add 1M NaCl. Citrate-AuNPs aggregate (turn blue); 3-CCA-AuNPs remain red/stable due to steric/electronic stabilization.
- Post-Functionalization (The "Novel" Step):
 - The exposed cyclohexene ring is now available for Thiol-Ene Click.
 - Add a thiol-containing cargo (e.g., HS-PEG-Fluorophore) and a radical initiator (LAP or Irgacure) and expose to 365 nm light for 5 mins. The cargo clicks onto the alkene tail of the 3-CCA, effectively loading the nanoparticle.

Module B: Synthesis of Conductive Thiazole Polymers

Mechanism: The Hantzsch Thiazole Synthesis allows 3-CCA to react with bis- α -haloketones to form polymers containing thiazole linkages, which are crucial for organic electronics (OLEDs/OFETs).

Protocol:

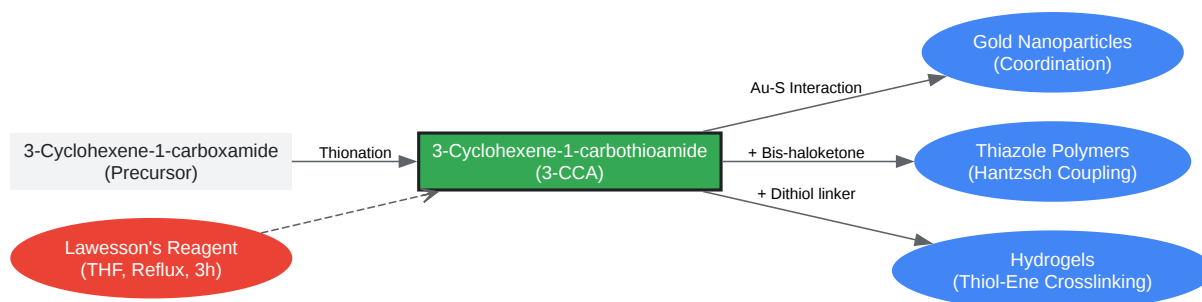
- Monomer Formation: React 3-CCA with 1,4-bis(bromoacetyl)benzene.
- Conditions: Reflux in Ethanol/DMF (1:1) for 12 hours.
- Result: A polymer chain where cyclohexene rings are linked by thiazole-phenyl-thiazole units.

- Post-Polymerization Modification: The cyclohexene double bonds remain intact during Hantzsch cyclization. They can be crosslinked later using sulfur vulcanization or tetrazine-click chemistry to tune the material's mechanical hardness.

Part 4: Visualizing the Chemistry

Diagram 1: Synthesis and Reactivity Flow

This diagram illustrates the conversion of the amide to the thioamide and its subsequent divergent applications.

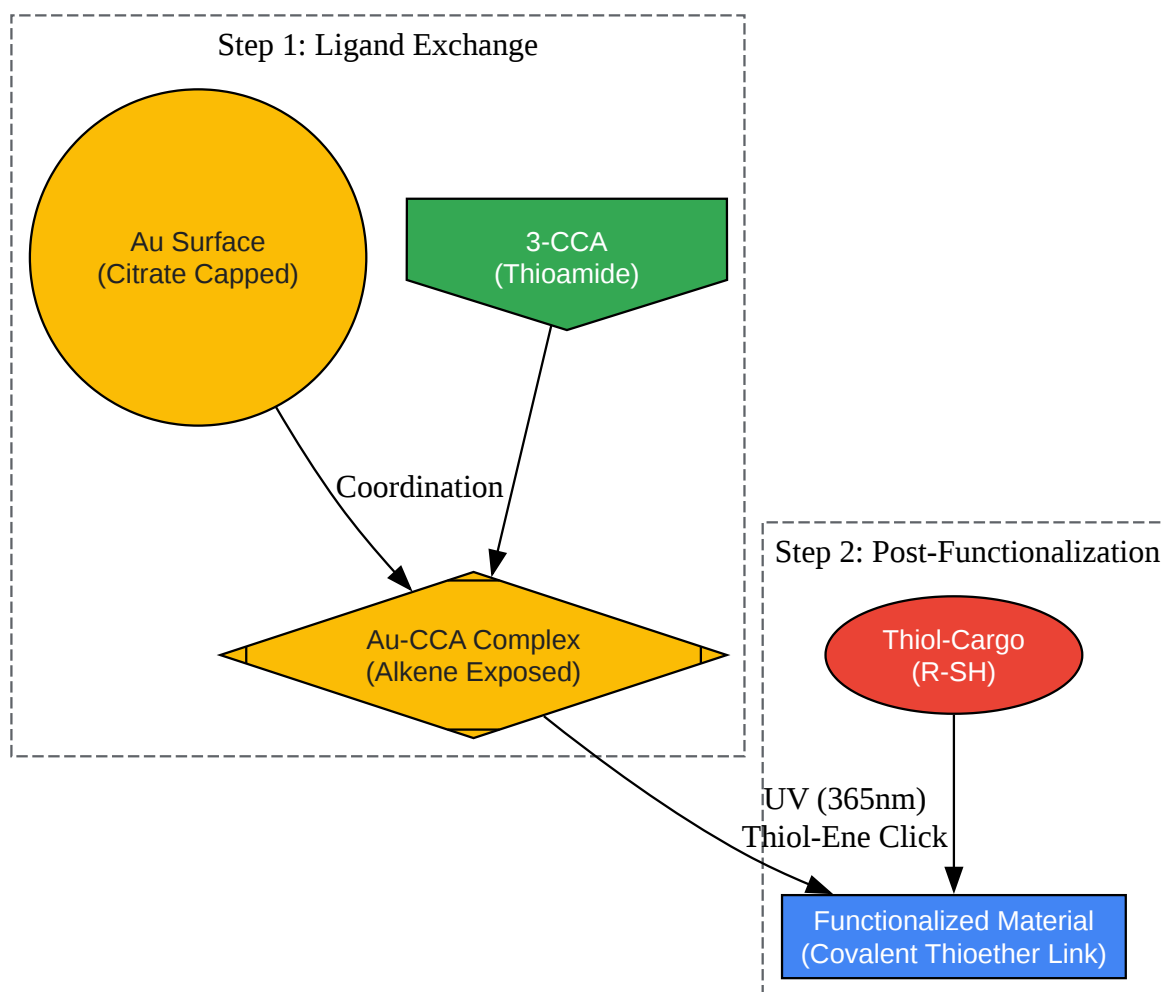


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Caption: Synthesis of 3-CCA and its divergent application pathways in surface science and polymer chemistry.

Diagram 2: Dual-Mode Surface Functionalization

This diagram details the mechanism of binding 3-CCA to a gold surface and the subsequent click reaction.



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Caption: Step-wise functionalization of Gold surfaces using 3-CCA as a clickable anchor.

Part 5: References

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Sources

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- [2. synarchive.com \[synarchive.com\]](#)
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